

Personal protective equipment for handling Maleimide-C10-NHS ester

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Compound of Interest

Compound Name: Maleimide-C10-NHS ester

Cat. No.: B1588067

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Essential Safety and Handling Guide for Maleimide-C10-NHS Ester

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Maleimide-C10-NHS ester**. The following procedural guidance is designed to ensure safe operational handling and disposal of this bifunctional crosslinking agent.

Chemical and Physical Properties

Maleimide-C10-NHS ester is a white to off-white solid used as an alkyl/ether-based PROTAC linker.^{[1][2]} It is a moisture-sensitive compound.^[3]

Property	Value
CAS Number	87981-04-2
Molecular Formula	C ₁₉ H ₂₆ N ₂ O ₆
Molecular Weight	378.42 g/mol ^{[2][4][5]}
Appearance	White to off-white solid ^{[1][2]}
Purity	≥98% ^[5]

Storage and Stability

Proper storage is critical to maintain the reactivity of **Maleimide-C10-NHS ester**.

Condition	Duration
Powder at -20°C	3 years[1][2]
In solvent at -80°C	6 months[1][2]
In solvent at -20°C	1 month[1][2]

Note: The compound is moisture-sensitive.[3] Store with a desiccant and allow the vial to equilibrate to room temperature before opening to prevent condensation.[3][6] Solutions should be prepared fresh; do not store the reagent in solution for extended periods.[3][6]

Operational Plan: Handling and Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling **Maleimide-C10-NHS ester** to ensure all potential hazards are identified and mitigated.

Engineering Controls

- Ventilation: All handling of the solid compound and preparation of solutions should be performed in a certified chemical fume hood or a ventilated balance enclosure to minimize inhalation exposure.
- Work Area: Designate a specific area for handling this compound. The work surface should be lined with absorbent, disposable bench paper.

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **Maleimide-C10-NHS ester**:

PPE Component	Specification	Purpose
Gloves	Double-gloving with powder-free nitrile gloves.	Prevents skin contact. The outer glove should be removed immediately after handling the compound.
Eye Protection	Chemical safety goggles with side shields or a full-face shield.	Protects eyes from dust and potential splashes.
Lab Coat	A disposable, solid-front, back-closing gown made of a low-permeability fabric.	Protects skin and personal clothing from contamination.
Respiratory Protection	A NIOSH-approved respirator with a particulate filter may be required if handling large quantities or if there is a risk of aerosolization outside of a containment system.	Prevents inhalation of fine powder particles.

Step-by-Step Handling Protocol

- Preparation:
 - Ensure the designated handling area in the chemical fume hood is clean and prepared with disposable bench paper.
 - Assemble all necessary equipment and reagents (e.g., solvent, vials, pipettes, vortexer).
 - Allow the vial of **Maleimide-C10-NHS ester** to warm to room temperature before opening. [\[3\]](#)[\[6\]](#)
- Donning PPE:
 - Put on the lab coat, ensuring it is fully fastened.
 - Don the inner pair of nitrile gloves.

- Put on chemical safety goggles.
- Don the outer pair of nitrile gloves, ensuring the cuffs of the lab coat are tucked into the outer gloves.
- Weighing and Reconstitution:
 - Carefully open the vial inside the chemical fume hood.
 - Weigh the desired amount of the compound using a tared weigh boat.
 - To reconstitute, add the appropriate solvent (e.g., anhydrous DMSO or DMF) to the vial containing the compound.^[1]^[3] The NHS-ester is not readily soluble in aqueous buffers.^[3]
 - Close the vial and vortex until the solid is completely dissolved.
- Experimental Use:
 - Perform the reaction in a closed system where possible.
 - The NHS ester group reacts with primary amines at a pH of 7-9, while the maleimide group reacts with sulfhydryl groups at a pH of 6.5-7.5.^[3]
 - In aqueous solutions, the NHS ester is susceptible to hydrolysis, a reaction that increases with pH.^[3]
- Post-Handling:
 - Decontaminate any non-disposable equipment that came into contact with the compound.
 - Wipe down the work surface in the fume hood with an appropriate cleaning agent.

Disposal Plan

All waste generated from handling **Maleimide-C10-NHS ester** must be treated as hazardous chemical waste.

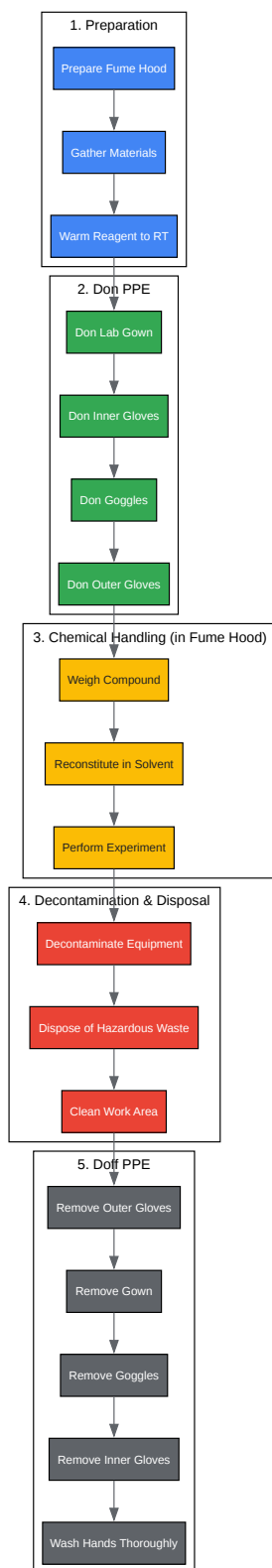
- Solid Waste:

- Dispose of used weigh boats, pipette tips, and contaminated bench paper in a designated hazardous waste container.
- Place the outer pair of gloves in this container before leaving the work area.
- Liquid Waste:
 - Collect all solutions containing **Maleimide-C10-NHS ester** in a clearly labeled, sealed hazardous waste container.
 - Do not pour any of this chemical down the drain.
- PPE Disposal:
 - The disposable lab coat and inner gloves should be removed and placed in the hazardous waste container upon completion of the work.
- Waste Pickup:
 - Follow your institution's guidelines for the disposal of hazardous chemical waste. Ensure the waste container is properly labeled with the contents.

Experimental Workflow and Safety Procedures

The following diagram illustrates the key steps for safely handling **Maleimide-C10-NHS ester**.

Workflow for Handling Maleimide-C10-NHS Ester



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Caption: Safe handling workflow for **Maleimide-C10-NHS ester**.

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